

Application Note: Preparation and Certification of Boscalid-d4 Standard Solutions

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Compound of Interest

Compound Name: *Boscalid-d4*

Cat. No.: *B12425175*

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Introduction

Boscalid is a broad-spectrum fungicide widely used in agriculture.^{[1][2][3]} For residue analysis and metabolism studies, a stable isotope-labeled internal standard, such as **Boscalid-d4**, is crucial for accurate quantification by mass spectrometry. The preparation and certification of high-purity **Boscalid-d4** standard solutions are fundamental for ensuring the reliability and traceability of analytical data.

This application note provides a comprehensive protocol for the preparation and certification of **Boscalid-d4** standard solutions, adhering to international standards for reference material production.^[4] The procedures outlined below describe the gravimetric preparation of stock and working solutions, followed by a rigorous certification process including purity assessment by quantitative Nuclear Magnetic Resonance (qNMR), homogeneity and stability studies, and the assignment of a certified value with its associated uncertainty.

Materials and Equipment

- **Boscalid-d4** (neat material, purity >95%)
- High-purity solvents (e.g., acetonitrile, methanol, DMSO-d6)
- Analytical balance (calibrated, with appropriate readability)

- Volumetric flasks (Class A)
- Pipettes (calibrated)
- Vials (amber glass, with PTFE-lined caps)
- Ultrasonic bath
- Vortex mixer
- High-Performance Liquid Chromatograph (HPLC) with UV detector
- Liquid Chromatograph with tandem mass spectrometer (LC-MS/MS)
- Nuclear Magnetic Resonance (NMR) spectrometer (≥ 400 MHz)
- Certified Reference Material (CRM) for qNMR (e.g., maleic acid, dimethyl sulfone)

Experimental Protocols

Preparation of Boscalid-d4 Stock and Working Solutions (Gravimetric Method)

The gravimetric method is employed for the preparation of standard solutions to ensure high accuracy and precision, as it is traceable to the SI unit of mass.^[5] This method minimizes errors associated with volumetric glassware.

3.1.1. Preparation of Stock Solution (e.g., 1000 $\mu\text{g/mL}$)

- Weighing: Accurately weigh a predetermined amount of **Boscalid-d4** neat material (e.g., 10 mg) into a clean, dry weighing vessel using a calibrated analytical balance.
- Dissolution: Quantitatively transfer the weighed **Boscalid-d4** to a Class A volumetric flask (e.g., 10 mL). Add a portion of the chosen solvent (e.g., acetonitrile) to dissolve the material completely. Sonication may be used to aid dissolution.
- Dilution: Once fully dissolved, bring the solution to the calibration mark of the volumetric flask with the same solvent.

- Homogenization: Cap the flask and homogenize the solution by inverting it multiple times.
- Transfer and Storage: Transfer the stock solution to an amber glass vial with a PTFE-lined cap. Store at the recommended temperature (e.g., 4°C) and protect from light.

3.1.2. Preparation of Working Solutions

Working solutions of desired concentrations are prepared by diluting the stock solution.

- Calculation: Use the following formula to calculate the required volume of the stock solution:
 $C_1V_1 = C_2V_2$ Where:
 - C_1 = Concentration of the stock solution
 - V_1 = Volume of the stock solution to be taken
 - C_2 = Desired concentration of the working solution
 - V_2 = Final volume of the working solution
- Dilution: Using a calibrated pipette, transfer the calculated volume of the stock solution into a Class A volumetric flask.
- Final Volume: Add the diluent to the calibration mark and homogenize the solution thoroughly.
- Storage: Store the working solutions in properly labeled amber glass vials under appropriate conditions.

Certification of Boscalid-d4 Standard Solution

The certification of the prepared standard solution involves a series of experiments to determine its key characteristics with a high degree of confidence and to establish metrological traceability.

Purity Assessment by Quantitative NMR (qNMR)

qNMR is a primary ratio method that allows for the direct determination of the purity of a substance without the need for a specific reference standard of the same compound.

Protocol for Purity Assessment by ^1H -qNMR:

- Sample Preparation:
 - Accurately weigh a specific amount of the **Boscalid-d4** neat material and a suitable, certified qNMR internal standard (e.g., maleic acid) into the same vial.
 - Dissolve the mixture in a known volume of a deuterated solvent (e.g., DMSO-d6) in which both compounds are fully soluble.
 - Transfer an appropriate volume of the solution to an NMR tube.
- NMR Data Acquisition:
 - Acquire the ^1H -NMR spectrum using a calibrated NMR spectrometer.
 - Ensure complete relaxation of all relevant signals by setting a sufficiently long relaxation delay (D1), typically at least 5 times the longest T1 relaxation time of the signals of interest.
 - Use a 90° pulse angle for excitation.
 - Acquire a sufficient number of scans to achieve a high signal-to-noise ratio (S/N > 250:1 for <1% integration error).
- Data Processing and Analysis:
 - Apply appropriate phasing and baseline correction to the spectrum.
 - Integrate well-resolved, characteristic signals of both **Boscalid-d4** and the internal standard.
 - Calculate the purity of **Boscalid-d4** using the following equation:

$$\text{Purity (\%)} = (I_{\text{sample}} / N_{\text{sample}}) * (N_{\text{std}} / I_{\text{std}}) * (MW_{\text{sample}} / MW_{\text{std}}) * (m_{\text{std}} / m_{\text{sample}}) * P_{\text{std}}$$

Where:

- I = Integral value of the signal
- N = Number of protons giving rise to the signal
- MW = Molecular weight
- m = Mass
- P = Purity of the standard

Homogeneity Study

The homogeneity study ensures that the concentration of **Boscalid-d4** is uniform throughout the prepared batch of the standard solution.

Protocol for Homogeneity Testing:

- Randomly select a statistically relevant number of vials from the prepared batch (e.g., 10 vials).
- From each selected vial, take two independent samples.
- Analyze each sample in duplicate using a validated analytical method (e.g., HPLC-UV or LC-MS/MS).
- Perform a statistical analysis of the results (e.g., ANOVA) to assess the within-vial and between-vial variations. The between-vial variation should not be statistically significant.

Stability Study

The stability study determines the shelf-life of the standard solution under specified storage conditions. Boscalid is known to be stable to hydrolysis and photolysis.

Protocol for Stability Testing:

- Store a set of vials from the certified batch at the recommended storage temperature (e.g., 4°C) and at an elevated temperature (e.g., 25°C) for accelerated stability testing.
- Analyze the concentration of **Boscalid-d4** in the solutions at predetermined time intervals (e.g., 0, 1, 3, 6, 12 months).
- Use a validated analytical method for the analysis.
- Evaluate the data for any significant degradation trend. The solution is considered stable if the concentration remains within a predefined range of the initial certified value.

Data Presentation

Table 1: Gravimetric Preparation of Boscalid-d4 Stock Solution

Parameter	Value
Mass of Boscalid-d4 (neat)	10.05 mg
Purity of Boscalid-d4 (neat)	99.2% (determined by qNMR)
Final Volume of Solution	10.00 mL
Solvent	Acetonitrile (HPLC Grade)
Calculated Concentration	996.96 µg/mL

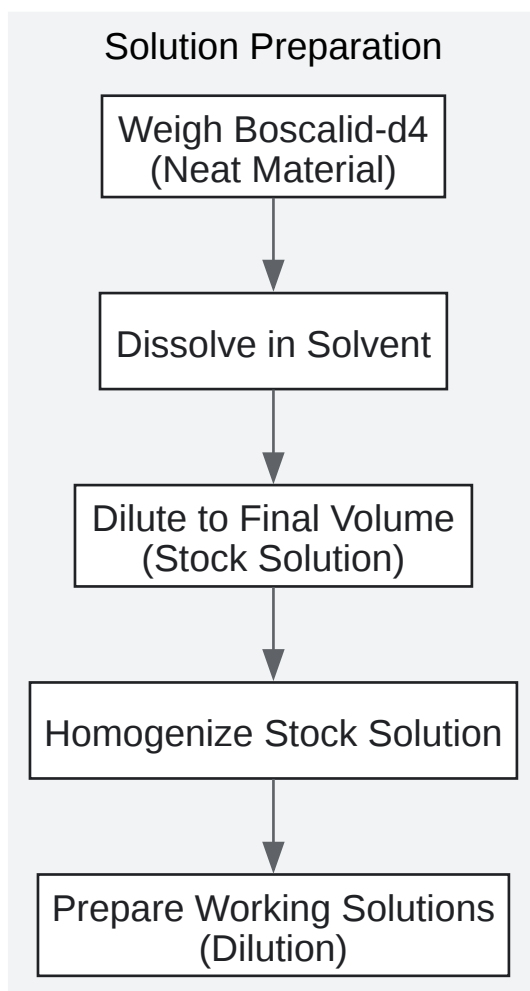
Table 2: Uncertainty Budget for the Certified Concentration of Boscalid-d4 Standard Solution

Source of Uncertainty	Value	Probability Distribution	Divisor	Standard Uncertainty (u_i)	Relative Standard Uncertainty (u_i/x)
Purity of Neat Material (qNMR)	0.3%	Normal ($k=2$)	2	0.15%	0.0015
Mass of Neat Material (Weighing)	0.02 mg	Rectangular	$\sqrt{3}$	0.0115 mg	0.0011
Volume of Solvent (Volumetric Flask)	0.02 mL	Triangular	$\sqrt{6}$	0.0082 mL	0.0008
Homogeneity	0.1%	Normal	1	0.1%	0.0010
Stability (Long-term)	0.2%	Rectangular	$\sqrt{3}$	0.115%	0.0012
Combined Standard Uncertainty (u_c)	0.0025				
Expanded Uncertainty ($U = k * u_c$, $k=2$)	0.50%				

Certified Concentration = 997 $\mu\text{g/mL} \pm 5 \mu\text{g/mL}$

Visualization

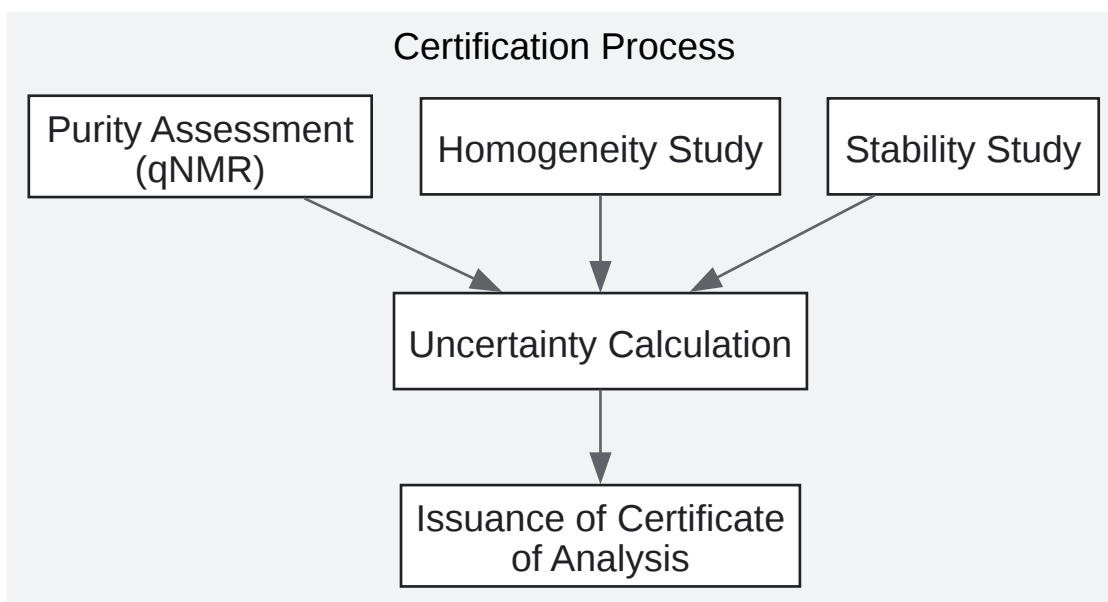
Workflow for Preparation of Boscalid-d4 Standard Solution



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Figure 1. Workflow for the gravimetric preparation of **Boscalid-d4** standard solutions.

Certification Process of **Boscalid-d4** Standard Solution



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Figure 2. Logical flow for the certification of **Boscalid-d4** standard solutions.

Conclusion

The protocols detailed in this application note provide a robust framework for the preparation and certification of **Boscalid-d4** standard solutions. By employing gravimetric preparation and rigorous analytical characterization, including purity determination by qNMR, homogeneity, and stability studies, a certified reference material with a well-defined concentration and associated uncertainty can be produced. The use of such certified standards is paramount for achieving accurate and reliable results in analytical testing, thereby ensuring data integrity in research and regulatory submissions.

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